

Technical Safety & Handling Guide: Ammonium-15N Bromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ammonium-15N bromide

CAS No.: 39466-31-4

Cat. No.: B584713

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Subtitle: A Comprehensive Protocol for Isotopic Integrity and Personnel Safety in Metabolic Tracing and NMR Applications.

Executive Summary & Compound Identification

Ammonium-15N Bromide (

) is a high-value, isotopically labeled inorganic salt. Unlike standard ammonium bromide, this compound serves as a critical nitrogen donor in biosynthetic labeling, metabolic tracking, and quantitative Nuclear Magnetic Resonance (NMR) spectroscopy.

While the chemical toxicity profile mirrors that of natural abundance ammonium bromide, the handling protocols differ significantly due to the necessity of maintaining isotopic enrichment (>98 atom % 15N) and preventing hygroscopic degradation. This guide synthesizes GHS safety compliance with best practices for analytical data integrity.

Physicochemical Data Table

Property	Specification	Technical Note
Chemical Name	Ammonium-15N Bromide	Labeled Nitrogen variant
Formula		N-15 Stable Isotope
CAS Number	43086-56-6	Specific to 15N variant
Molecular Weight	98.95 g/mol	~1 g/mol heavier than natural
Appearance	White to off-white crystalline powder	Highly Hygroscopic
Solubility	Soluble in water, Methanol, Ethanol	Exothermic dissolution
Isotopic Purity	Typically 98 atom % 15N	Critical for NMR signal-to-noise ratio

Hazard Identification & Toxicology (GHS)

Scientific Context: The presence of the

nucleus does not impart radioactivity. This is a stable isotope. However, the bromide anion and ammonium cation dictate the biological hazards.

GHS Classification

Based on Regulation (EC) No 1272/2008 and OSHA HCS 2012:

- Eye Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).

Toxicological Mechanisms

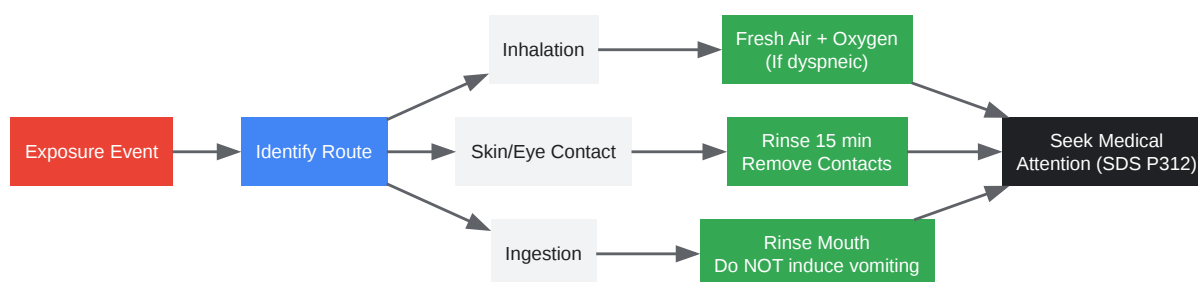
- Acute Effects: Upon contact with mucous membranes, hydrolysis can lead to local irritation. Inhalation of dust causes coughing and respiratory distress due to the ammonium ion's

interaction with mucosal moisture.

- Systemic Bromism (Chronic): While rare in laboratory settings, chronic ingestion of bromides can lead to "Bromism," a condition characterized by CNS depression, ataxia, and skin eruptions (bromoderma). The biological half-life of bromide is 9–12 days, leading to potential accumulation.

Exposure Response Logic

The following diagram outlines the immediate decision matrix for exposure events.



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Figure 1: Immediate response logic for **Ammonium-15N Bromide** exposure events.

Handling, Storage, & Isotopic Integrity

Expert Insight: The primary failure mode in

experiments is not chemical safety, but isotopic dilution via moisture absorption. Ammonium bromide is hygroscopic. Water absorption introduces protons (

) and alters the sample mass, leading to concentration errors in quantitative NMR (qNMR).

Storage Protocols

- Environment: Store in a desiccator or a glove box under inert atmosphere (

or

).

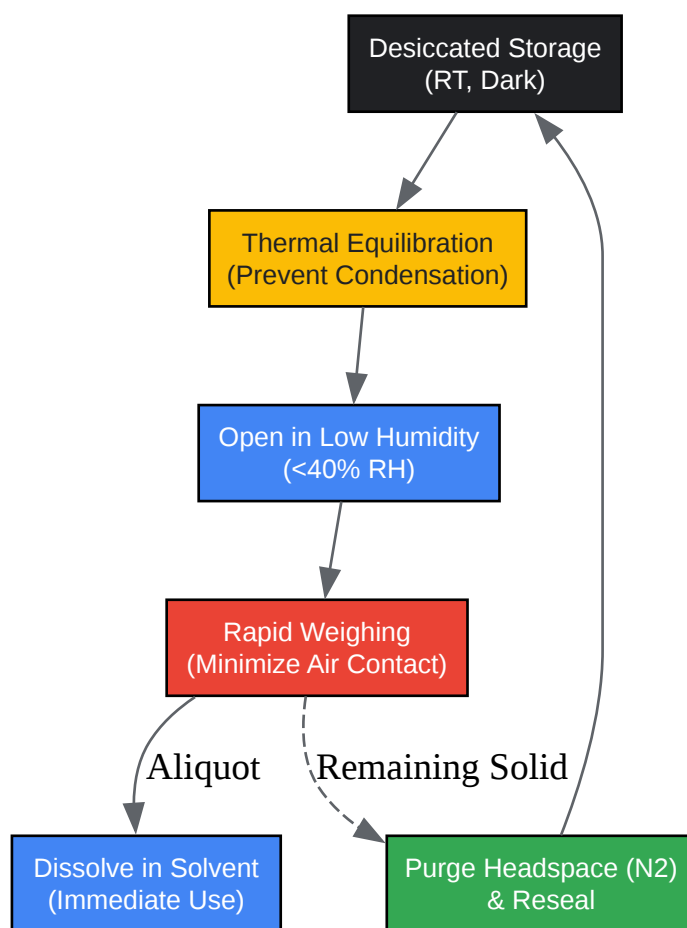
- Temperature: Ambient (Room Temperature) is chemically stable, but cool, dry storage prevents caking.
- Container: Tightly sealed amber glass or high-density polyethylene (HDPE). Parafilm sealing is recommended after every use.

Experimental Workflow: Preventing Deliquescence

To ensure accurate mass spectrometry or NMR data, follow this strict handling protocol:

- Equilibration: Allow container to reach room temperature before opening to prevent condensation.
- Weighing: Perform weighing operations quickly. For ultra-high precision, weigh inside a glove box.
- Solvation: If preparing stock solutions, use deuterated solvents (,) immediately to prevent H/D exchange issues if analyzing protons, though is non-exchangeable in the ammonium core itself.

Handling Workflow Diagram



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Figure 2: Cycle of handling to maintain hygroscopic stability and isotopic purity.

Stability & Reactivity

- Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong acids, strong bases, and strong oxidizing agents.
 - Reaction with Bases: Evolves Ammonia-15N gas (). This is a critical reaction to avoid unless intended, as it releases the expensive isotope as a gas and poses an inhalation hazard.
 - Reaction with Strong Oxidizers: May liberate Bromine gas (), which is highly toxic and corrosive.

- Decomposition Products: Hydrogen bromide gas, Nitrogen oxides (), Ammonia.

Disposal Considerations

Regulatory Compliance: Do not dispose of isotopically labeled compounds via standard drain systems if they can be recovered, due to cost. However, from a regulatory standpoint:

- Classification: Hazardous chemical waste (due to Bromide/Ammonium toxicity).
- Method: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Note: Observe all federal, state, and local environmental regulations.

References

- PubChem. (n.d.). Ammonium Bromide Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- ECHA (European Chemicals Agency). (n.d.). Substance Information: Ammonium Bromide. Retrieved from [\[Link\]](#)
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